

Application Note: Solid-Phase Extraction for L-Thyroxine-¹³C₆ from Biological Matrices

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Compound of Interest

Compound Name: L-Thyroxine-¹³C₆

Cat. No.: B602735

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Introduction

L-Thyroxine (T₄) is a critical thyroid hormone essential for regulating metabolism, growth, and development. Its isotopically labeled form, L-Thyroxine-¹³C₆, serves as an indispensable internal standard in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), ensuring accuracy and precision in determining endogenous T₄ levels.[1][2] This application note provides a detailed protocol for the efficient extraction of L-Thyroxine-¹³C₆ from biological matrices, specifically serum and plasma, using a mixed-mode solid-phase extraction (SPE) technique. The described method achieves high recovery and provides a clean extract suitable for sensitive downstream analysis.

The protocol is designed for both the determination of free and total L-Thyroxine-¹³C₆. The measurement of free hormones provides an indication of the biologically active fraction, while the total hormone concentration (free and protein-bound) is crucial for a comprehensive assessment of thyroid function.[3] This method utilizes a mixed-mode SPE that combines reversed-phase and ion-exchange retention mechanisms for enhanced selectivity and removal of matrix interferences.[4][5][6]

Experimental Protocols

This section details the methodologies for the extraction of both free and total L-Thyroxine-¹³C₆ from serum or plasma samples.

Materials and Reagents

- L-Thyroxine-¹³C₆ certified reference material[1][7]
- Methanol (HPLC grade)[3][8]
- Acetonitrile (HPLC grade)[3][8]
- 0.1 M Hydrochloric acid (HCl)[3][8]
- Ammonium hydroxide (NH₄OH)[3][8]
- Water (HPLC grade)
- Mixed-mode SPE cartridges (e.g., C8 and SCX functionalities)[4]
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Glass test tubes

Sample Pre-treatment

For Free L-Thyroxine-¹³C₆:

- To 1 mL of plasma or serum in a glass test tube, add 1 mL of 0.1 M HCl.[3][8]
- Vortex the mixture for 30 seconds to ensure thorough mixing.[3][8]

For Total L-Thyroxine-¹³C₆:

- To 1 mL of plasma or serum in a glass test tube, add 2 mL of acetonitrile.[3][8]
- Vortex the mixture briefly and allow it to stand for 5 minutes to facilitate protein precipitation.
[3][8]

- Centrifuge the sample at ≥ 1500 relative centrifugal force (rcf) for 5 minutes.[\[3\]](#)[\[8\]](#)
- Carefully transfer the supernatant to a clean glass test tube.[\[3\]](#)[\[8\]](#)
- To the collected supernatant, add 2 mL of 0.1 M HCl and vortex for 30 seconds.[\[3\]](#)[\[8\]](#)

Solid-Phase Extraction (SPE) Procedure

The following SPE procedure is applicable to both free and total L-Thyroxine- $^{13}\text{C}_6$ pre-treated samples.

- Conditioning:
 - Condition the mixed-mode SPE cartridge by passing 3 mL of methanol.[\[3\]](#)[\[8\]](#)
 - Equilibrate the cartridge by passing 3 mL of 0.1 M HCl. Do not allow the cartridge to dry out between these steps.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Sample Loading:
 - Apply the pre-treated sample to the conditioned SPE cartridge.[\[3\]](#)[\[8\]](#)
 - If necessary, apply a low vacuum to maintain a flow rate of approximately ≤ 3 mL/min.[\[3\]](#)
- Washing:
 - Wash the cartridge with 3 mL of 0.1 M HCl to remove polar interferences.[\[3\]](#)[\[8\]](#)
 - Follow with a wash of 3 mL of methanol to remove non-polar interferences.[\[3\]](#)[\[8\]](#)
 - Dry the cartridge under a high vacuum for approximately 30 seconds to remove any excess methanol.[\[3\]](#)[\[8\]](#)
- Elution:
 - Elute the L-Thyroxine- $^{13}\text{C}_6$ from the cartridge with 3 mL of methanol containing 2% ammonium hydroxide (98:2 v/v).[\[3\]](#)[\[8\]](#)
 - Collect the eluate in a clean glass test tube.

Post-Elution Processing

- Evaporation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C. [\[10\]](#)
- Reconstitution:
 - Reconstitute the dried extract in 100 µL of a suitable solvent, such as methanol or a mobile phase-matching solution, for subsequent analysis. [\[8\]](#)

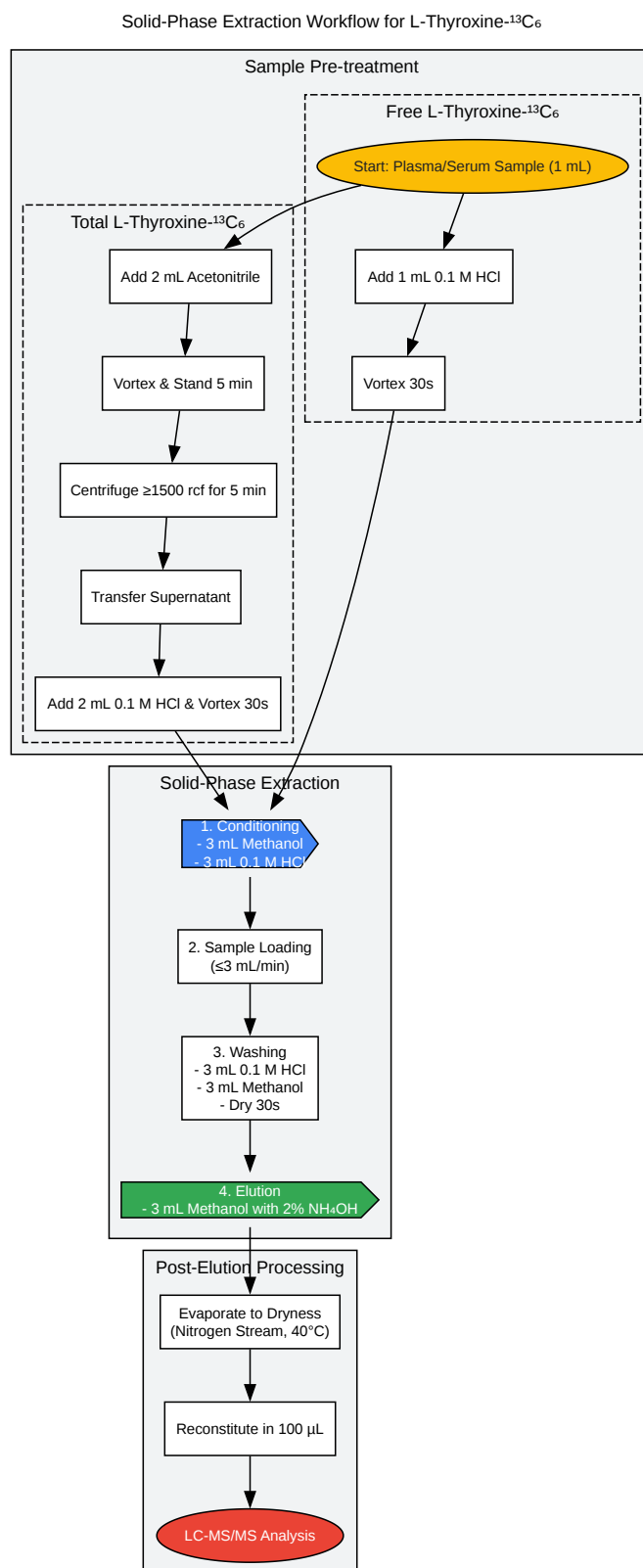
Data Presentation

The following table summarizes the expected recovery rates for thyroxine using a similar mixed-mode SPE protocol. It is anticipated that the recovery for L-Thyroxine-¹³C₆ will be comparable due to its identical chemical properties.

Analyte	Concentration (ng/mL)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)
Thyroxine	0.2	94.4	2.5
Thyroxine	1.0	95.2	1.4

Data adapted from a study on the extraction of thyroid hormones from human serum and plasma. [\[3\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the extraction of L-Thyroxine- $^{13}\text{C}_6$.

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